

Sulforhodamine G water solubility

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Compound Focus: Sulforhodamine G

CAS No.: 5873-16-5

Cat. No.: S596859

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Summary of Technical Data

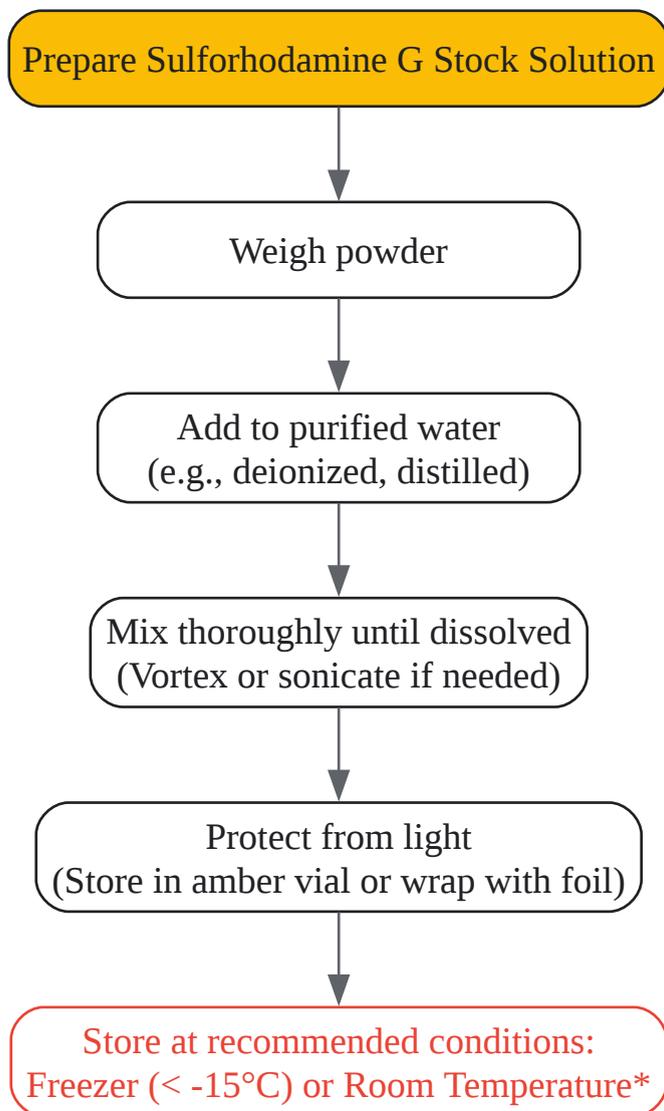
The table below summarizes the key physical and chemical properties of **Sulforhodamine G** found across multiple supplier and chemical database websites.

Property	Reported Value / Description	Source
CAS Number	5873-16-5	Multiple Sources [1] [2] [3]
Molecular Formula	C ₂₅ H ₂₅ N ₂ NaO ₇ S ₂ (commonly reported)	Multiple Sources [1] [2] [4]
Molecular Weight	552.59 - 575.58 g/mol (varies by source)	[1] [2] [5]
Physical Form	Red to orange-red solid powder	[3] [6]
Solubility in Water	Highly water-soluble [3]; ~5 g/L (approx.) [6]	[3] [6]
λ_{max} / Excitation	525 - 531 nm	[5] [6] [4]
Emission	548 - 552 nm	[3] [5] [4]

Property	Reported Value / Description	Source
Primary Applications	Polar tracer for neuronal communication, protein staining, hydrological flow studies	[2] [3] [6]

Experimental Considerations and Workflow

For laboratory research, the general protocol for preparing an aqueous stock solution involves directly dissolving the solid powder in water [3] [5]. The following diagram outlines the key steps and considerations for this process.



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Figure 1: Workflow for preparing an aqueous stock solution of **Sulforhodamine G**, highlighting light sensitivity and storage as key factors [3] [5].

- **Solubility Conflict:** One source estimates solubility at 160.7 mg/L [4], which conflicts with the 5 g/L value [6]. This wide discrepancy suggests you should experimentally verify solubility for your specific batch and application.
- **Solution Preparation:** The dye is typically dissolved in purified water to create a stock solution [3] [5]. For protein staining, purification of the commercial dye by reverse-phase chromatography may be necessary prior to use [2].
- **Storage and Handling:** The solid powder and its solutions should be **protected from light** and stored as recommended, either frozen (e.g., $< -15^{\circ}\text{C}$) or at room temperature [3] [5] [4].

Application Notes for Researchers

- **As a Polar Tracer:** Its high water solubility and membrane-impermeant nature make it ideal for tracing cell morphology and studying communication between neuronal cells [3].
- **For Protein Staining:** It can be used to stain proteins in gel electrophoresis, offering broad dynamic ranges. Specific protocols involve staining in 35% methanol overnight [2].
- **In Hydrological Studies:** It is used to map underground watercourses and measure river flows due to its fluorescent properties, with a very low detection threshold of $0.01\ \mu\text{g/L}$ [6].

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References

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2. Sulforhodamine G | Fluorescent Stain [medchemexpress.com]
3. Sulforhodamine G [biotium.com]
4. CAS 5873-16-5 Sulforhodamine G [alfa-chemistry.com]

5. Sulforhodamine G *CAS 5873-16-5* [aatbio.com]

6. Sulforhodamine G powder -Cl:45220 - FluoTechnik [fluotechnik.org]

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